

Application Notes: Osazone Test for Lactose Identification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lactosazone*

Cat. No.: *B15885335*

[Get Quote](#)

Introduction

The Osazone Test is a qualitative chemical test used for the identification and differentiation of reducing sugars. This method, developed by Emil Fischer, is based on the reaction of reducing sugars with an excess of phenylhydrazine at boiling temperatures.^[1] Reducing sugars, which possess a free aldehyde or ketone group, react to form characteristic crystalline derivatives known as osazones.^{[2][3]} Each reducing sugar produces osazone crystals with a unique shape and formation time, allowing for their identification when viewed under a microscope.^[4]

Lactose, a disaccharide composed of galactose and glucose, is a reducing sugar due to the hemiacetal group in its glucose unit.^[5] When subjected to the osazone test, lactose forms distinct "powder puff" or "cotton ball" shaped crystals, known as **lactosazone**.^{[1][2]} This test is particularly useful in distinguishing lactose from other reducing sugars like maltose, which forms sunflower-shaped crystals.^{[2][3]}

Principle of the Reaction

The formation of osazones is a complex condensation-oxidation-condensation reaction.^[2] The carbonyl group (aldehyde or ketone) of the reducing sugar reacts with three molecules of phenylhydrazine. The first two carbon atoms of the sugar are involved in the reaction.^[6] The

reaction is typically carried out in a weakly acidic medium, provided by an acetic acid/sodium acetate buffer, and requires heating in a boiling water bath to proceed.^[6] The resulting osazones are yellow, crystalline compounds whose characteristic shapes and formation times are key identifiers.^{[1][3]}

Experimental Protocol: Lactose Identification

This protocol details the step-by-step procedure for performing the osazone test to identify lactose.

1. Materials and Reagents

- Test Sample: 1% Lactose solution (aqueous)
- Osazone Mixture: A homogenous mixture of 1 part phenylhydrazine hydrochloride and 2 parts crystalline sodium acetate by weight.^[6]
- Glacial Acetic Acid
- Equipment:
 - Test tubes and test tube rack
 - Water bath (for boiling)
 - Pipettes
 - Glass rods
 - Microscope
 - Microscope slides and coverslips
 - Spatula

2. Procedure

- Sample Preparation: Pipette 5 mL of the 1% lactose test solution into a clean, dry test tube.

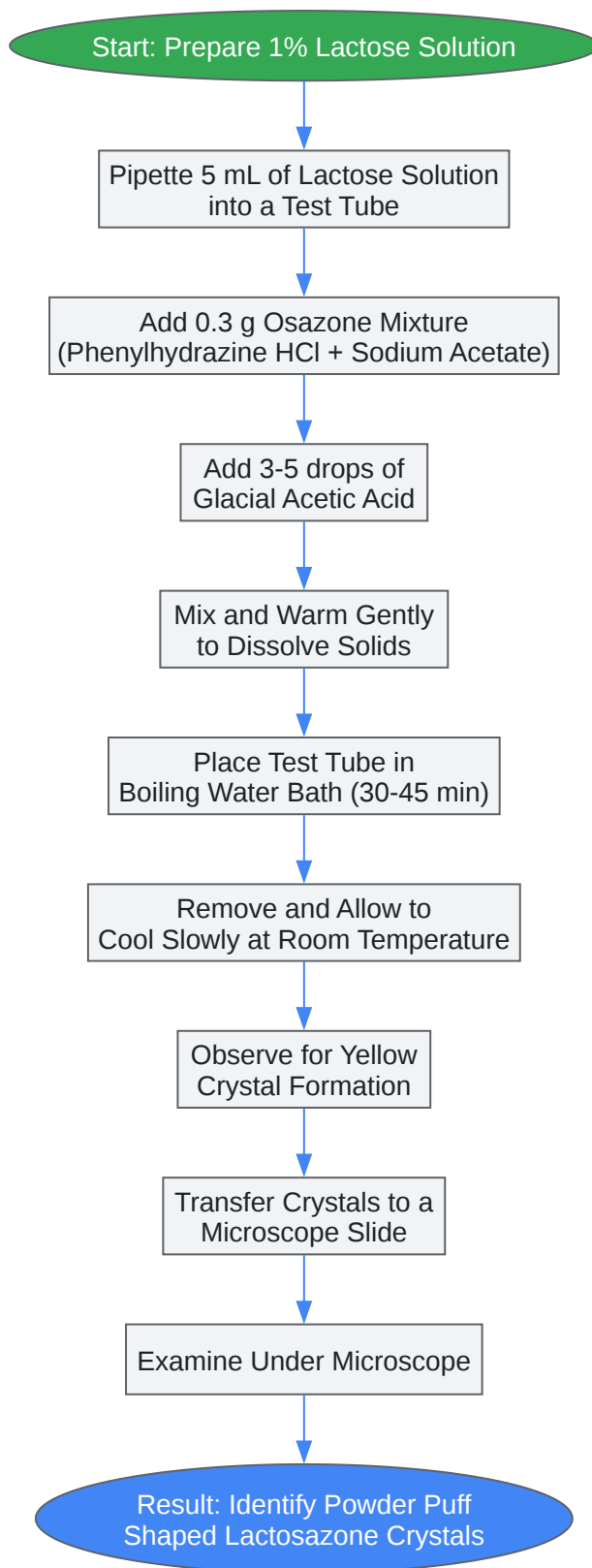
- Reagent Addition: Add approximately 0.3 g of the osazone mixture to the test tube.[2]
- Acidification: Add 3-5 drops of glacial acetic acid to the mixture.[2]
- Dissolution: Mix the contents thoroughly using a glass rod. If necessary, warm the test tube gently to ensure all solids are dissolved.[2]
- Heating: Place the test tube in a boiling water bath. Start a timer immediately.[6]
- Incubation and Observation: Heat the test tube for 30-45 minutes.[2] Note that for disaccharides like lactose, crystals typically form upon slow cooling after removal from the water bath.[6]
- Crystal Collection: Once the heating period is complete, remove the test tube from the water bath and allow it to cool slowly at room temperature. Do not cool rapidly under tap water.
- Microscopic Examination: Once yellow crystals have formed, use a glass rod to transfer a small sample of the crystals onto a clean microscope slide. Add a drop of the supernatant from the test tube, place a coverslip over the sample, and observe under the low-power objective of a microscope.[6]
- Identification: Observe the shape of the crystals. Lactose will form characteristic powder puff or cotton ball-shaped crystals.[4][7][8]

Data Presentation

The time of crystal formation and the specific crystal morphology are critical for differentiating between various reducing sugars.

Carbohydrate	Time of Crystal Formation	Crystalline Structure
Lactose	30-45 minutes (forms on cooling)[2]	Cotton ball / Powder puff shape[1][2]
Glucose	4-5 minutes (forms in hot solution)[8]	Needle shape[1]
Fructose	~2 minutes (forms in hot solution)[8]	Needle shape[1]
Maltose	30-45 minutes (forms on cooling)[2]	Sunflower / Star shape[1][2]
Galactose	15-20 minutes (forms in hot solution)[6][8]	Thorny ball / Rhombic-plate shape[1][2]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the identification of lactose via the osazone test.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Osazone - Wikipedia [en.wikipedia.org]
- 2. microbenotes.com [microbenotes.com]
- 3. Osazone Formation – Definition, Formation, Tests of Osazone, Practice Problems and FAQ in Chemistry: Definition, Types and Importance | AESL [aakash.ac.in]
- 4. researchgate.net [researchgate.net]
- 5. Lactose CAS#: 63-42-3 [m.chemicalbook.com]
- 6. studylib.net [studylib.net]
- 7. researchgate.net [researchgate.net]
- 8. sciencing.com [sciencing.com]
- To cite this document: BenchChem. [Application Notes: Osazone Test for Lactose Identification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15885335/docs#application-notes-osazone-test-for-lactose-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)